

Application Notes and Protocols for Erythrocentauric Acid as a Chemical Reference Standard

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Compound of Interest

Compound Name: *Erythrocentauric acid*

Cat. No.: *B564403*

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Disclaimer: Information regarding the specific use of **Erythrocentauric acid** as a chemical reference standard is limited in publicly available scientific literature. The following application notes and protocols are provided as a general guideline for the use of a chemical reference standard in analytical testing. These protocols should be adapted and validated by the end-user for their specific application.

Introduction to Erythrocentauric Acid

Erythrocentauric acid, with the IUPAC name 1-oxo-3,4-dihydroisochromene-5-carboxylic acid, is a natural compound that has been isolated from sources such as the roots of *Gentiana macrophylla*.^{[1][2]} Its chemical properties are summarized in the table below. As a purified chemical substance, it can serve as a reference standard for the qualitative identification and quantitative determination of this compound in various samples, including herbal extracts and pharmaceutical preparations.

Table 1: Chemical and Physical Properties of **Erythrocentauric Acid**^[3]

Property	Value
Molecular Formula	C ₁₀ H ₈ O ₄
Molecular Weight	192.17 g/mol
IUPAC Name	1-oxo-3,4-dihydroisochromene-5-carboxylic acid
CAS Number	90921-13-4
Appearance	White to off-white solid (typical)
Purity (Typical)	>98% (as specified by supplier)
Solubility	Soluble in methanol, ethanol, DMSO

Application: Quantitative Analysis by High-Performance Liquid Chromatography (HPLC)

Objective: To provide a general method for the quantitative determination of **Erythrocentauric acid** in a sample matrix using Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection.

Principle

This method separates **Erythrocentauric acid** from other components in a sample based on its polarity. The compound is eluted from a nonpolar stationary phase (e.g., C18) with a polar mobile phase. The concentration of the analyte is determined by comparing the peak area of the sample to that of a known concentration of the **Erythrocentauric acid** reference standard.

Experimental Protocol: General RP-HPLC Method

Note: This is a generic protocol and must be optimized for the specific sample matrix and instrumentation.

2.2.1. Materials and Reagents

- **Erythrocentauric acid** reference standard (purity ≥98%)
- HPLC-grade acetonitrile

- HPLC-grade methanol
- Purified water (18.2 MΩ·cm)
- Formic acid or trifluoroacetic acid (for mobile phase modification)
- Sample containing **Erythrocentauric acid**

2.2.2. Equipment

- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- C18 analytical column (e.g., 4.6 x 250 mm, 5 µm particle size)
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (0.45 µm)

2.2.3. Preparation of Standard Solutions

- Primary Stock Solution (e.g., 1 mg/mL): Accurately weigh approximately 10 mg of **Erythrocentauric acid** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of calibration standards by diluting the primary stock solution with the mobile phase to achieve concentrations in the expected range of the samples (e.g., 1, 5, 10, 25, 50, 100 µg/mL).

2.2.4. Preparation of Sample Solutions

- Accurately weigh a known amount of the sample.
- Extract the sample with a suitable solvent (e.g., methanol) using an appropriate method such as sonication or vortexing.
- Centrifuge the extract to pellet any insoluble material.

- Filter the supernatant through a 0.45 µm syringe filter prior to injection.
- Dilute the filtered extract with the mobile phase if necessary to bring the concentration of **Erythrocentauric acid** within the calibration range.

2.2.5. Chromatographic Conditions (Example)

- Mobile Phase: A gradient of (A) 0.1% formic acid in water and (B) 0.1% formic acid in acetonitrile.
- Gradient Program: Start with 10% B, increase to 90% B over 20 minutes, hold for 5 minutes, then return to initial conditions and equilibrate for 5 minutes.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detection Wavelength: To be determined by UV-Vis spectral scan of **Erythrocentauric acid** (a wavelength of maximum absorbance should be chosen).
- Injection Volume: 10 µL

2.2.6. Data Analysis

- Generate a calibration curve by plotting the peak area of the **Erythrocentauric acid** standards against their known concentrations.
- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). An R^2 value > 0.99 is generally considered acceptable.
- Quantify the amount of **Erythrocentauric acid** in the sample by applying the peak area of the sample to the calibration curve equation.

Illustrative Quantitative Data

Table 2: Example Calibration Data for **Erythrocentauric Acid**

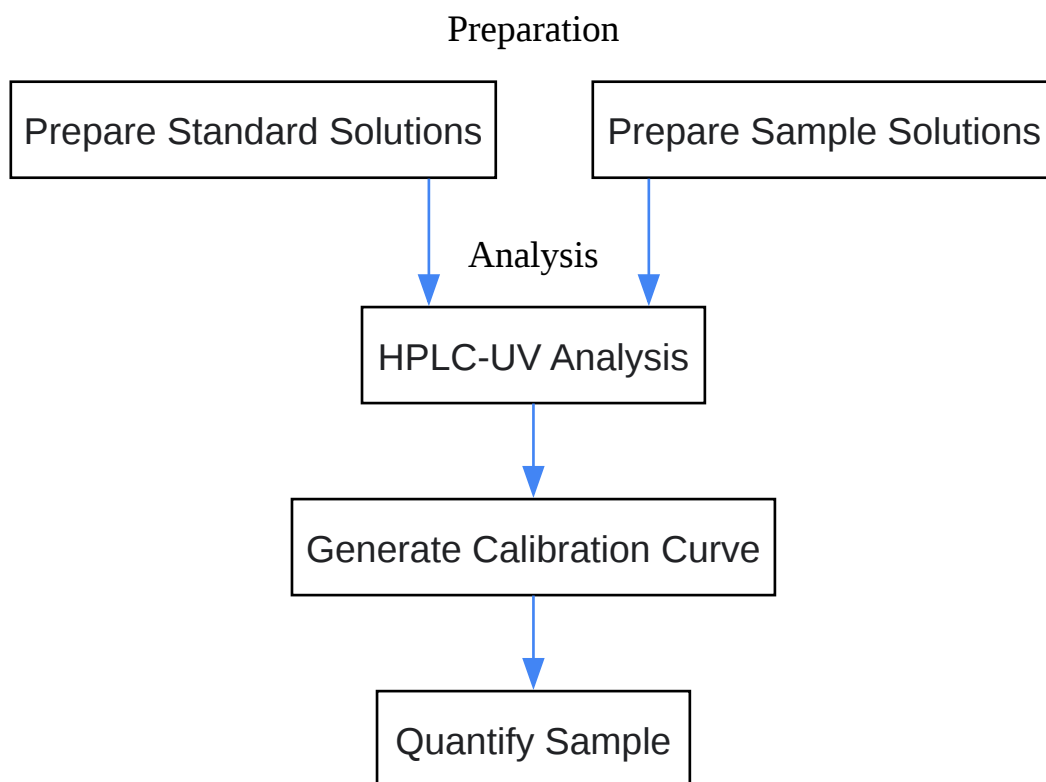
Concentration (µg/mL)	Peak Area (arbitrary units)
1	50,000
5	255,000
10	510,000
25	1,275,000
50	2,550,000
100	5,100,000

Linear Regression:

- Equation: $y = 51000x - 1000$
- R^2 : 0.9998

Mandatory Visualizations

Experimental Workflow

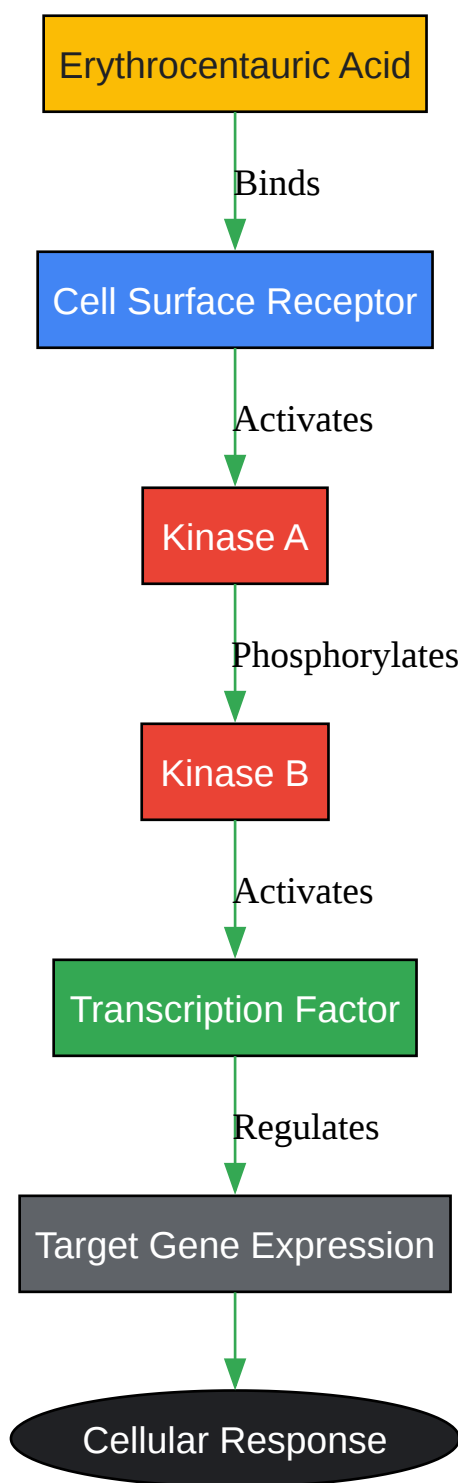


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Caption: General workflow for quantitative analysis using a reference standard.

Hypothetical Signaling Pathway

Disclaimer: There is currently no specific information available in the searched literature linking **Erythrocentauric acid** to a particular signaling pathway. The following diagram is a generic representation of a hypothetical signaling pathway for illustrative purposes only.



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Caption: A hypothetical signaling pathway illustrating potential interactions.

Stability and Storage

Reference standards of **Erythrocentauric acid** should be stored in a cool, dry, and dark place. It is recommended to store the solid material at -20°C for long-term stability. Solutions should be prepared fresh daily. If storage of solutions is necessary, they should be stored at 2-8°C for a short period, and their stability should be verified.

Safety Precautions

Standard laboratory safety practices should be followed when handling **Erythrocentauric acid**. This includes wearing appropriate personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

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References

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- To cite this document: BenchChem. [Application Notes and Protocols for Erythrocentauric Acid as a Chemical Reference Standard]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b564403#use-of-erythrocentauric-acid-as-a-chemical-reference-standard]

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